

A Comprehensive Review of Norlignans from *Sequoia sempervirens*: Isolation, Characterization, and Bioactivities

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Compound of Interest

Compound Name: *Sequosempervirin D*

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Introduction

Sequoia sempervirens, commonly known as the coast redwood, is a species of coniferous tree renowned for its immense size and longevity. Beyond its impressive physical characteristics, this ancient tree is a rich source of unique secondary metabolites, including a class of compounds known as norlignans. These phenolic compounds, characterized by a C6-C5-C6 carbon skeleton, have garnered significant interest in the scientific community due to their diverse and promising biological activities. This technical guide provides a comprehensive literature review of the norlignans isolated from *Sequoia sempervirens*, detailing their isolation, structural elucidation, and reported biological activities. The information is presented to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.

Norlignans Isolated from *Sequoia sempervirens*

A pivotal study by Zhang et al. (2005) led to the isolation and characterization of nine norlignans from the branches and leaves of *Sequoia sempervirens*. This included six new compounds, named sequosempervirins B-G, and three previously known norlignans. The structures of these compounds were determined using a combination of high-resolution mass

spectrometry (HR-MS), one- and two-dimensional nuclear magnetic resonance (NMR) spectroscopy, and, in the case of sequosempervirin B, X-ray diffraction analysis[1].

Quantitative Data of Norlignans

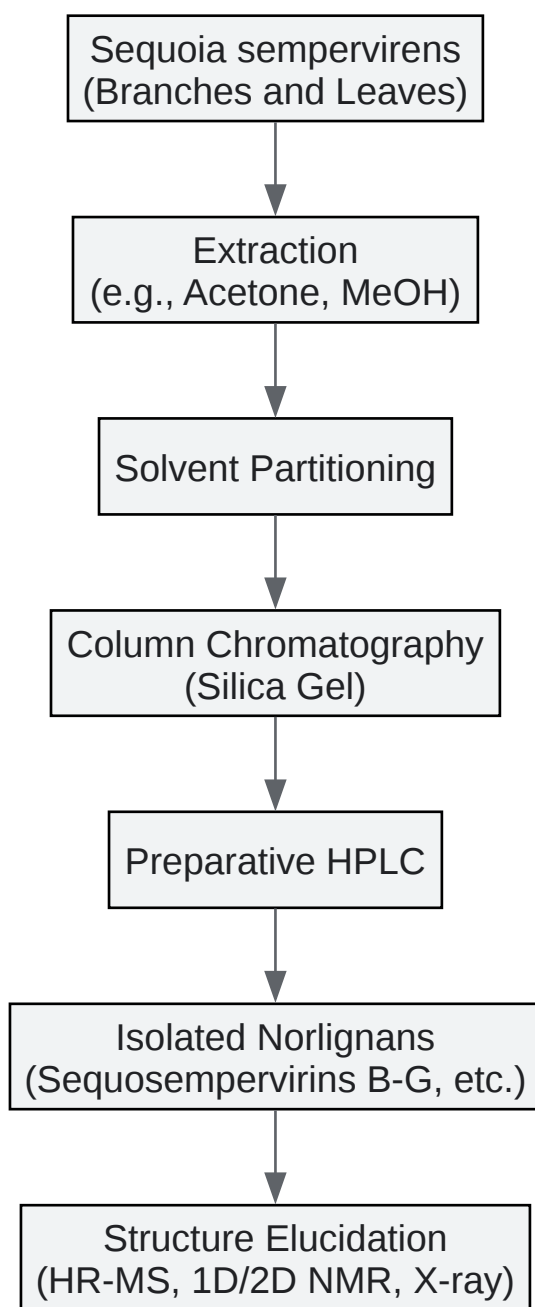
The following table summarizes the norlignans isolated from *Sequoia sempervirens* as reported in the literature.

Compound Name	Molecular Formula	Molecular Weight	Source
New Norlignans			
Sequosempervirin B	C ₁₉ H ₂₀ O ₅	344.36	Branches and Leaves
Sequosempervirin C	C ₁₉ H ₂₂ O ₅	346.38	Branches and Leaves
Sequosempervirin D	C ₁₉ H ₂₀ O ₆	360.36	Branches and Leaves
Sequosempervirin E	C ₂₀ H ₂₄ O ₅	360.41	Branches and Leaves
Sequosempervirin F	C ₁₉ H ₂₂ O ₆	362.38	Branches and Leaves
Sequosempervirin G	C ₁₉ H ₂₂ O ₇	378.38	Branches and Leaves
Known Norlignans			
Agatharesinol	C ₁₉ H ₂₄ O ₄	332.40	Branches and Leaves
Agatharesinol acetoneide	C ₂₂ H ₂₈ O ₄	372.46	Branches and Leaves
Sugiresinol	C ₁₉ H ₂₂ O ₄	330.38	Branches and Leaves

Experimental Protocols

General Experimental Procedures

The isolation and purification of norlignans from *Sequoia sempervirens* involved a multi-step process combining various chromatographic techniques. The structural elucidation of the isolated compounds relied on modern spectroscopic methods.



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General workflow for the isolation and identification of norlignans.

Detailed Methodologies:

- Plant Material: The branches and leaves of *Sequoia sempervirens* were collected for this study[1].

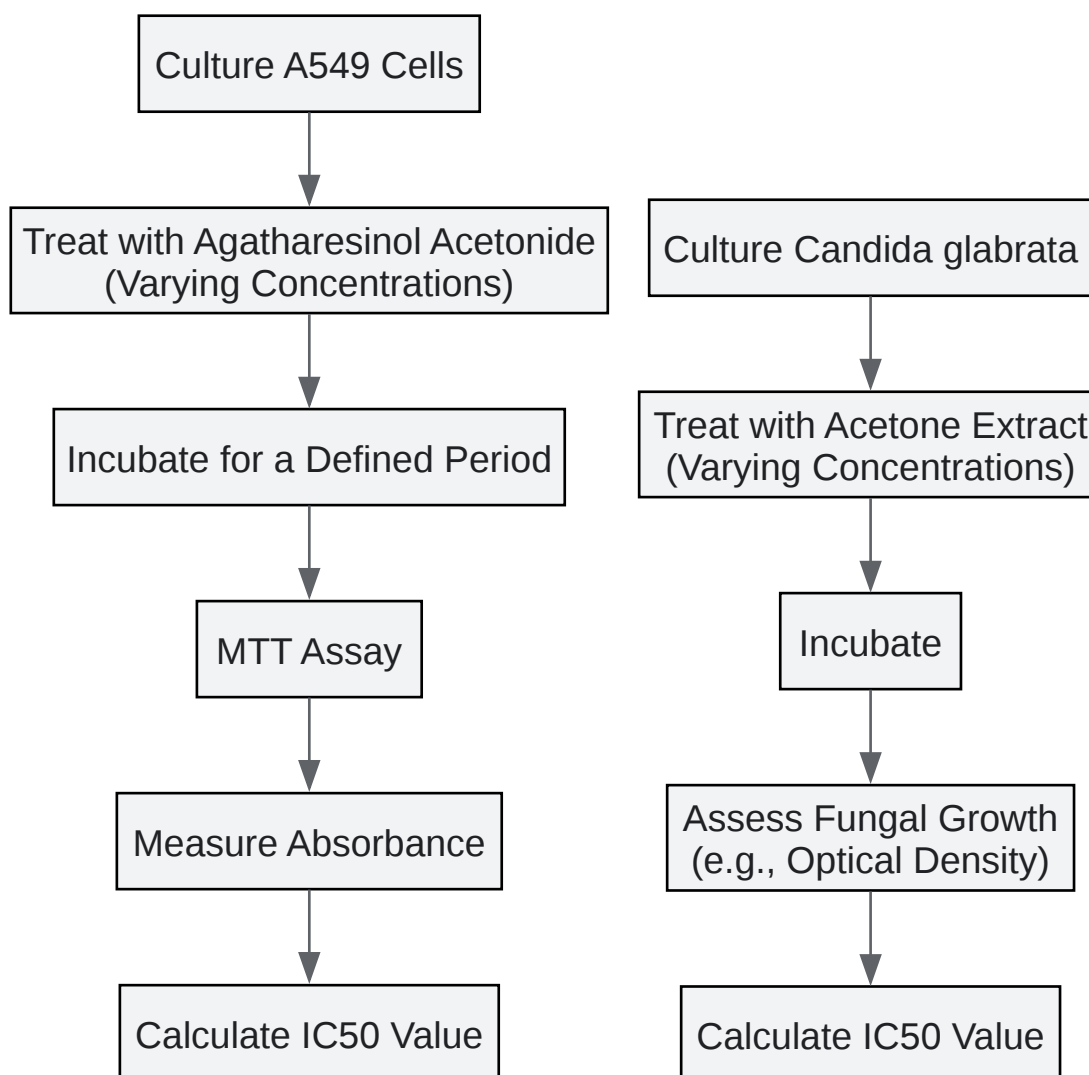
- **Extraction and Isolation:** The dried and powdered plant material was extracted with solvents such as acetone and methanol. The resulting crude extracts were then subjected to a series of chromatographic separations. This typically involved initial fractionation using column chromatography over silica gel, followed by further purification of the fractions using preparative high-performance liquid chromatography (HPLC) to yield the pure norlignan compounds[1].
- **Structure Elucidation:** The chemical structures of the isolated norlignans were determined through comprehensive spectroscopic analysis. High-resolution mass spectrometry (HR-MS) was used to determine the molecular formulas. Extensive one-dimensional (^1H and ^{13}C) and two-dimensional (COSY, HSQC, HMBC) nuclear magnetic resonance (NMR) experiments were conducted to establish the connectivity and stereochemistry of the molecules. The absolute configuration of sequoempervirin B was confirmed by X-ray diffraction analysis[1].

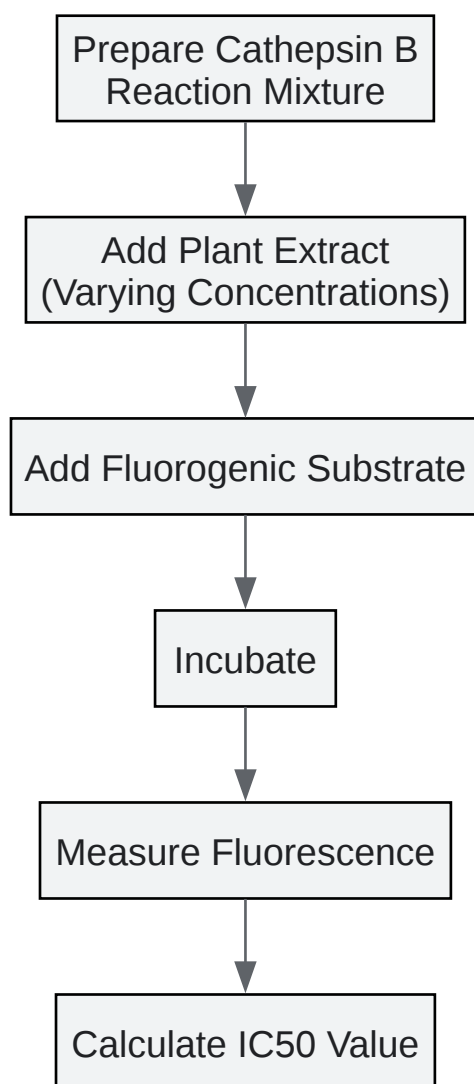
Biological Activities of Sequoia sempervirens Norlignans and Extracts

Extracts and isolated compounds from Sequoia sempervirens have demonstrated a range of biological activities, including anticancer, antifungal, and enzyme inhibitory effects[1].

Anticancer Activity

Agatharesinol acetonide exhibited cytotoxic activity against the A549 human non-small-cell lung cancer cell line with an IC_{50} value of 27.1 μM [1].





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References

- 1. Norlignans from Sequoia sempervirens - PubMed [pubmed.ncbi.nlm.nih.gov]
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